

Application Notes and Protocols for the Fractional Distillation of Trimethylhexane Isomers

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Compound of Interest

Compound Name: 4-Ethyl-2,2,5-trimethylhexane

CAS No.: 61868-77-7

Cat. No.: B15921535

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and protocols for the separation of trimethylhexane isomers using fractional distillation. This document is intended to serve as a comprehensive resource, offering both theoretical understanding and practical guidance for laboratory and pilot-scale separations.

Introduction to Fractional Distillation of Trimethylhexane Isomers

Fractional distillation is a fundamental separation technique extensively utilized in the chemical and pharmaceutical industries to separate liquid mixtures into their individual components based on differences in their boiling points. The separation of trimethylhexane (C₉H₂₀) isomers presents a significant challenge due to the small differences in their boiling points, a consequence of their similar molecular weights and structures. Achieving high-purity isomers

necessitates the use of high-efficiency fractional distillation columns with a large number of theoretical plates and precise control over operating conditions.

The efficiency of the separation is primarily dependent on the relative volatility of the isomers. Isomers with a greater difference in boiling points are easier to separate. The degree of branching in the alkane structure influences the boiling point; generally, more highly branched isomers have lower boiling points than their less branched counterparts.

Data Presentation: Physical Properties of Trimethylhexane Isomers

The successful separation of trimethylhexane isomers by fractional distillation is fundamentally reliant on the differences in their boiling points. Below is a summary of the available boiling point data for various trimethylhexane isomers, which is critical for designing and optimizing the distillation process.

Isomer Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Boiling Point (K)	Reference
2,3,3-Trimethylhexane	16747-28-7	C ₉ H ₂₀	128.2551	141.85	415.0	
2,3,4-Trimethylhexane	921-47-1	C ₉ H ₂₀	128.2551	140.5	413.65	
3,3,4-Trimethylhexane	16747-31-2	C ₉ H ₂₀	128.2551	143.15	416.3	
2,2,4-Trimethylhexane	16747-26-5	C ₉ H ₂₀	128.25	Not Available	Not Available	
2,3,5-Trimethylhexane	560-29-4	C ₉ H ₂₀	128.2551	Not Available	Not Available	

Note: Boiling point data for all isomers of trimethylhexane is not readily available in the public domain and may require access to specialized chemical databases.

Experimental Protocols

The following protocols provide a generalized methodology for the fractional distillation of a mixture of trimethylhexane isomers. The specific parameters will need to be optimized based on the exact composition of the isomer mixture and the desired purity of the final products.

Protocol 1: Laboratory-Scale Fractional Distillation of a 2,3,4-Trimethylhexane and 3,3,4-Trimethylhexane Mixture

Objective: To separate a 50:50 (v/v) mixture of 2,3,4-trimethylhexane and 3,3,4-trimethylhexane to achieve a purity of >95% for each isomer.

Materials:

- Mixture of 2,3,4-trimethylhexane and 3,3,4-trimethylhexane
- High-efficiency fractional distillation column (e.g., Vigreux, packed column with structured packing like Raschig rings or metal sponge) with a high number of theoretical plates (e.g., >50)
- Distillation head with reflux control
- Heating mantle with a stirrer
- Round-bottom flask (distillation pot)
- Condenser
- Receiving flasks
- Thermometer or temperature probe
- Gas chromatograph (GC) for purity analysis

Procedure:

- Column Packing: If using a packed column, ensure the packing material is evenly and densely packed to avoid channeling of the vapor.
- Apparatus Setup: Assemble the fractional distillation apparatus in a fume hood. Place the trimethylhexane isomer mixture and a few boiling chips or a magnetic stir bar into the round-bottom flask.
- System Equilibration: Begin heating the distillation pot. Once the mixture starts to boil, adjust the heating rate to allow the vapor to slowly rise through the column.

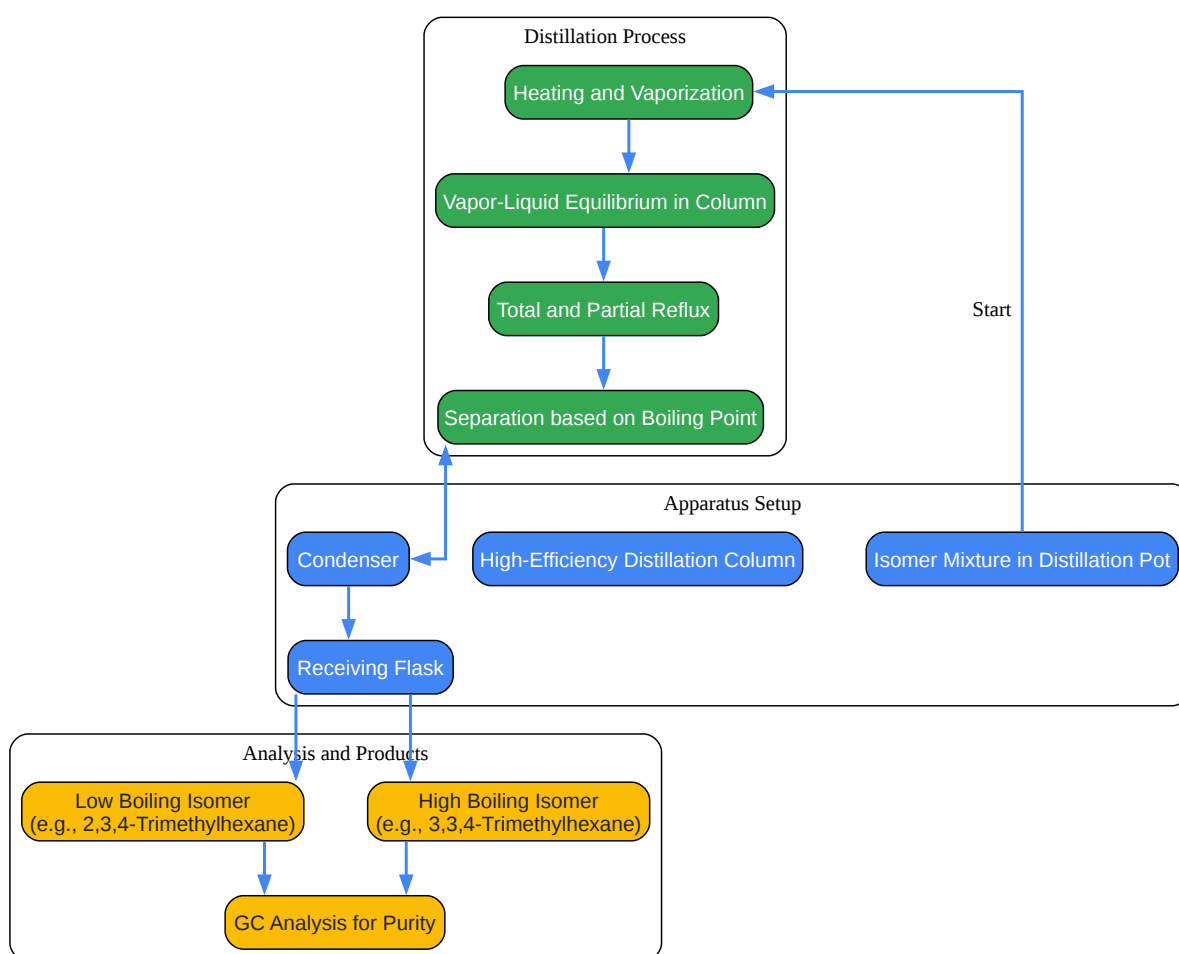
- **Achieving Total Reflux:** When the vapor reaches the distillation head, set the reflux controller to total reflux (no distillate is collected). Allow the column to operate under total reflux for at least one hour to establish a vapor-liquid equilibrium throughout the column.
- **Initiating Distillate Collection:** Set the reflux ratio to a high value (e.g., 20:1, meaning for every 21 drops of condensate, 20 are returned to the column and 1 is collected). A high reflux ratio is crucial for separating components with close boiling points.
- **Monitoring and Fraction Collection:**
 - Monitor the temperature at the distillation head. The temperature should remain stable at the boiling point of the more volatile isomer (2,3,4-trimethylhexane, approx. 140.5 °C).
 - Collect the first fraction (the enriched 2,3,4-trimethylhexane) in a pre-weighed receiving flask.
 - Continue collection as long as the head temperature remains constant. A sharp rise in temperature indicates that the less volatile component is beginning to distill.
 - When the temperature starts to rise, change the receiving flask to collect an intermediate fraction.
 - Once the temperature stabilizes at the boiling point of the less volatile isomer (3,3,4-trimethylhexane, approx. 143.15 °C), change the receiving flask again to collect the second main fraction.
- **Analysis:** Analyze the purity of the collected fractions and the residue in the distillation pot using gas chromatography.
- **Shutdown:** Once the distillation is complete, turn off the heating mantle and allow the apparatus to cool down before dismantling.

Expected Results:

The first fraction will be highly enriched in 2,3,4-trimethylhexane, and the second main fraction will be enriched in 3,3,4-trimethylhexane. The purity of the fractions will depend on the efficiency of the column (number of theoretical plates) and the reflux ratio used.

Visualizations

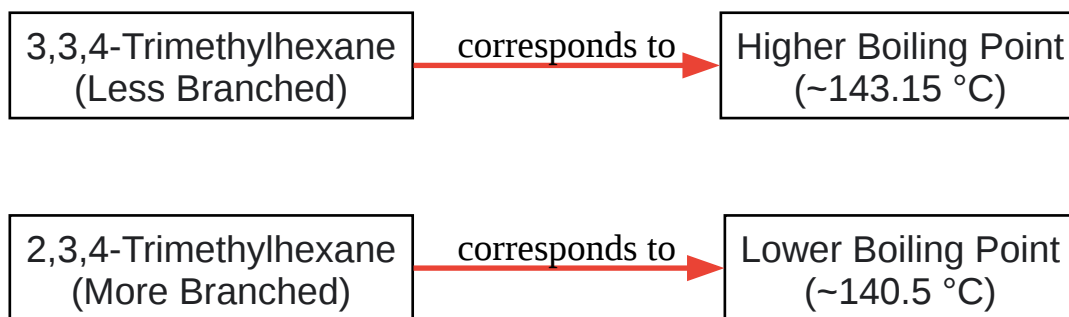
Fractional Distillation Workflow



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Caption: A workflow diagram illustrating the key stages of fractional distillation for separating trimethylhexane isomers.

Relationship Between Branching and Boiling Point



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Caption: The relationship between the degree of branching in trimethylhexane isomers and their boiling points.

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